

# Personal protective equipment for handling JMS-175-2

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: JMS-175-2

Cat. No.: B15581588

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## Essential Safety and Handling Guide for JMS-175-2

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling the CX3CR1 antagonist, **JMS-175-2** (CAS: 1380392-05-1). The following procedural guidance is intended to be a primary resource for laboratory safety and chemical handling, ensuring the protection of all personnel.

## Compound Information and Storage

**JMS-175-2** is a potent and selective antagonist of the CX3CR1 receptor, with the molecular formula  $C_{25}H_{26}ClN_3O$ .<sup>[1][2]</sup> It is typically supplied as a solid powder and is soluble in dimethyl sulfoxide (DMSO).<sup>[2]</sup> While it is shipped as a non-hazardous chemical, it is crucial to handle it with care in a laboratory setting.<sup>[2][3]</sup>

Storage Conditions:

Condition	Temperature	Duration
Short-term	0-4 °C	Days to Weeks
Long-term	-20 °C	Months to Years

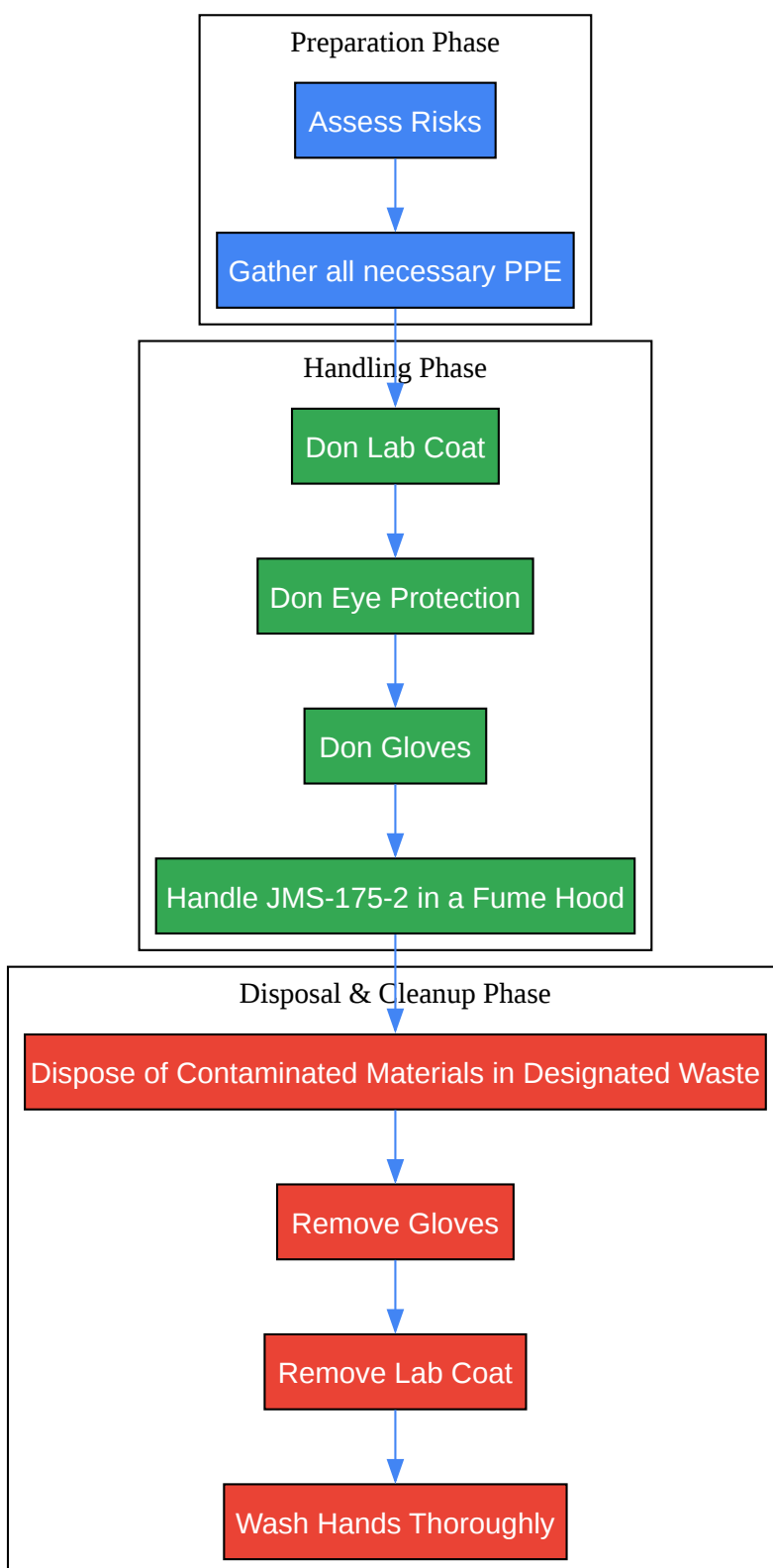
Data compiled from supplier information.[\[2\]](#)[\[3\]](#)

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **JMS-175-2** to minimize exposure and ensure personal safety.

PPE Category	Specific Item	Rationale
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from splashes or airborne particles.
Hand Protection	Nitrile gloves	Provides a barrier against skin contact.
Body Protection	Laboratory coat	Protects skin and clothing from contamination.
Respiratory Protection	Not generally required for small quantities	Use a fume hood to control exposure to dust or aerosols.

## PPE Workflow Diagram



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Caption: Workflow for donning and doffing PPE when handling **JMS-175-2**.

## Handling Procedures

Adherence to the following step-by-step handling procedures is critical for maintaining a safe laboratory environment.

### Experimental Protocol: Preparation of a Stock Solution

- **Preparation:** Before handling the compound, ensure your work area in the fume hood is clean and uncluttered. Assemble all necessary equipment, including vials, pipettes, and solvent (DMSO).
- **Weighing:** Tare a clean, empty vial on an analytical balance. Carefully weigh the desired amount of **JMS-175-2** powder in the vial.
- **Solubilization:** In the fume hood, add the appropriate volume of DMSO to the vial containing the **JMS-175-2** powder.
- **Mixing:** Gently vortex or sonicate the solution until the compound is completely dissolved.
- **Labeling:** Clearly label the vial with the compound name (**JMS-175-2**), concentration, solvent, and date of preparation.
- **Storage:** Store the stock solution at the recommended temperature as outlined in the storage table.

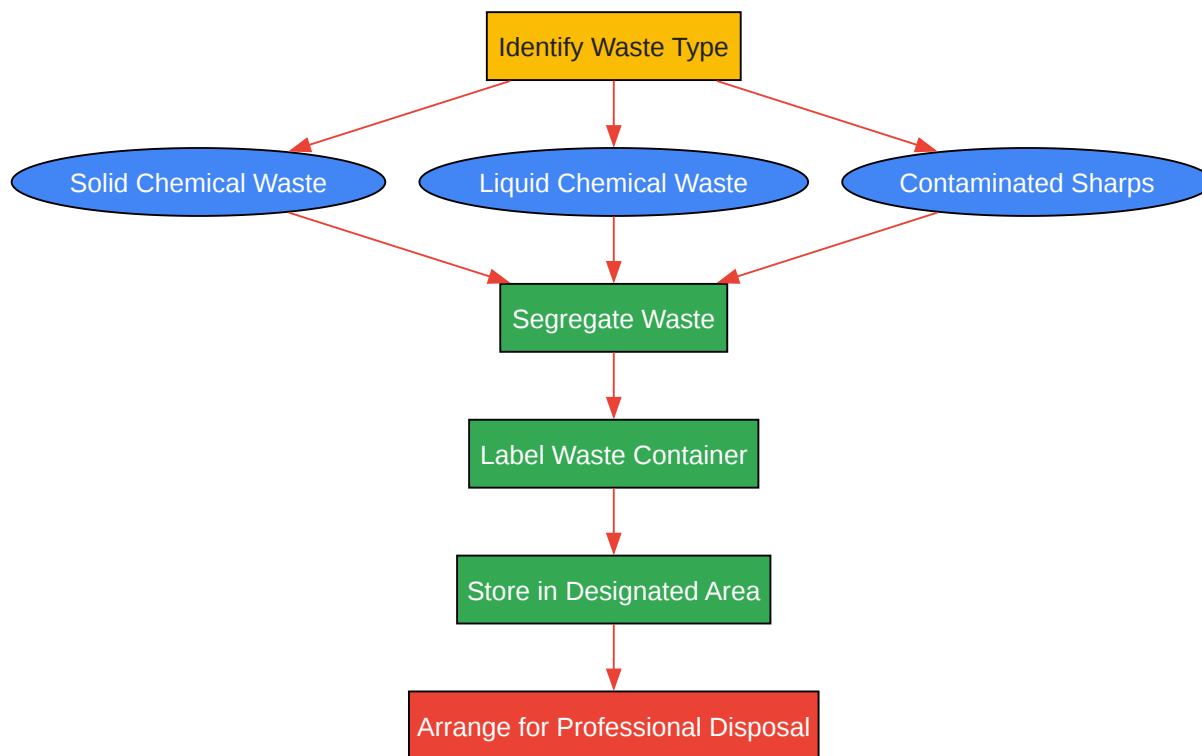
## Disposal Plan

Proper disposal of **JMS-175-2** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

### Waste Segregation and Disposal:

Waste Type	Disposal Container	Disposal Procedure
Unused solid JMS-175-2	Labeled hazardous chemical waste container	Collect in a clearly labeled, sealed container for chemical waste pickup.
Contaminated solid waste (e.g., gloves, weigh boats, pipette tips)	Lined chemical waste bin	Place in a designated, sealed container for solid chemical waste.
Liquid waste (e.g., unused stock solutions, contaminated solvent)	Labeled hazardous liquid chemical waste container	Collect in a compatible, sealed container for liquid chemical waste disposal. Do not pour down the drain.
Empty JMS-175-2 container	Glass or regular trash	Triple rinse with a suitable solvent (e.g., ethanol or acetone). Collect the first rinse as hazardous liquid waste. After triple rinsing and air drying, deface the label and dispose of the container in the appropriate recycling or trash bin.

## Logical Flow for Waste Disposal



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Caption: Decision-making process for the proper disposal of **JMS-175-2** waste.

Disclaimer: No specific Safety Data Sheet (SDS) for **JMS-175-2** was found in the public domain. The information provided is based on general laboratory safety practices for handling research chemicals. It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to perform a thorough risk assessment before commencing any work with this compound.

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## References

- 1. JMS-17-2 | 1380392-05-1 | FFC39205 | Biosynth [biosynth.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. JMS-17-2 | CAS 1380392-05-1 | Sun-shinechem [sun-shinechem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling JMS-175-2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15581588#personal-protective-equipment-for-handling-jms-175-2]

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